

Application Note: Measuring Coercivity of FePt Particulate Films

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Iron;platinum*

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Introduction

Iron-platinum (FePt) particulate films are a class of materials with high magnetic anisotropy and coercivity, making them promising candidates for high-density magnetic recording media and other spintronic applications. The coercivity (H_c), the resistance of a magnetic material to becoming demagnetized, is a critical parameter that dictates the performance of these materials. Accurate and reproducible measurement of coercivity is therefore essential for research, development, and quality control of FePt particulate films. This application note provides detailed protocols for two common techniques used to measure the coercivity of FePt films: Vibrating Sample Magnetometry (VSM) and Magneto-Optical Kerr Effect (MOKE) magnetometry.

Key Experimental Techniques

Two primary techniques for determining the coercivity of FePt particulate films are Vibrating Sample Magnetometry (VSM) and Magneto-Optical Kerr Effect (MOKE) magnetometry. VSM is

a highly sensitive method that measures the total magnetic moment of a sample, while MOKE is a surface-sensitive technique that measures the relative change in magnetization.[1][2]

Vibrating Sample Magnetometry (VSM)

VSM operates on the principle of Faraday's law of induction. A sample is vibrated at a known frequency in a uniform magnetic field. The oscillating magnetic moment of the sample induces a voltage in a set of pick-up coils, which is proportional to the magnetic moment of the sample. By sweeping the external magnetic field and measuring the corresponding induced voltage, a hysteresis loop can be generated, from which the coercivity is determined.[1][2][3][4]

Magneto-Optical Kerr Effect (MOKE)

MOKE magnetometry is an optical technique that relies on the interaction of polarized light with a magnetized material. When linearly polarized light is reflected from the surface of a magnetic material, its polarization state is altered. This change, known as the Kerr rotation and ellipticity, is proportional to the magnetization of the material. By measuring this change as a function of an applied magnetic field, a hysteresis loop can be constructed to determine the coercivity.[5][6]

Data Presentation: Coercivity of FePt Films

The coercivity of FePt films is highly dependent on various factors such as film thickness, composition, and annealing temperature. The following tables summarize quantitative data from various studies.

Table 1: Coercivity of FePt Films as a Function of Annealing Temperature

FePt Composition	Film Thickness (nm)	Annealing Temperature (°C)	Coercivity (kOe)	Reference
Fe57Pt43	Not Specified	650	4.4	[7]
Fe57Pt43	Not Specified	685	> 4.4	[7]
FePt	30	500	~2.5 (Parallel), ~3 (Perpendicular)	[8]
FePt	30	700	~7.5 (Parallel), ~10 (Perpendicular)	[8]
FePt	30	900	~6 (Parallel), ~7.5 (Perpendicular)	[8]
FePt NPs	Not Specified	800 (in H ₂ /Ar)	37	[9]

Table 2: Coercivity of FePt Films as a Function of Film Thickness and Underlayer

Film Composition	Film Thickness (nm)	Underlayer	Annealing Temperature (°C)	Coercivity (kOe)	Reference
FePt	30	Ti (1 nm)	600	12	[10]
FePt	50	None	600	~1.6 (T)	[11]
FePt	100	None	700	1.7-1.8 (T)	[11]

Experimental Protocols

Protocol 1: Coercivity Measurement using Vibrating Sample Magnetometry (VSM)

This protocol outlines the steps for measuring the coercivity of an FePt particulate film using a VSM.

1. Sample Preparation:

- Cut the FePt film on its substrate to a suitable size for the VSM sample holder (e.g., 3 mm x 3 mm).
- Ensure the sample is clean and free of any magnetic contaminants.
- Measure the dimensions and thickness of the film for accurate magnetization normalization.

2. Instrument Setup and Calibration:

- Turn on the VSM system, including the electromagnet, power supply, and control computer.
- Perform a system calibration using a standard reference sample with a known magnetic moment (e.g., a pure nickel sphere).[3] This step is crucial for obtaining accurate quantitative data.

3. Sample Mounting:

- Mount the FePt film sample onto the VSM sample rod.
- The orientation of the film with respect to the applied magnetic field is critical. For perpendicular anisotropy measurements, the film plane should be perpendicular to the field. For in-plane measurements, the film plane should be parallel to the field.

4. Measurement Procedure:

- Insert the sample holder into the VSM.
- Set the measurement parameters in the software, including the maximum applied magnetic field, field step size, and measurement time per data point. The maximum field should be sufficient to saturate the FePt film.
- Initiate the measurement sequence. The VSM will apply a sweeping magnetic field and record the corresponding magnetic moment of the sample.

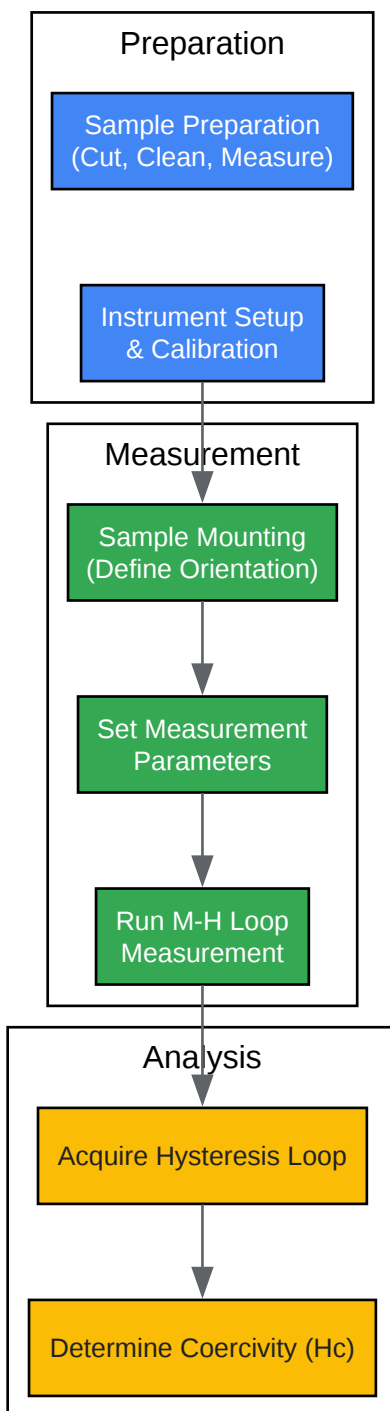
5. Data Analysis:

- The software will generate a hysteresis loop (M-H curve).
- From the hysteresis loop, determine the coercivity (H_c), which is the magnetic field strength at which the magnetization is zero.

- Also, determine other magnetic parameters such as saturation magnetization (M_s) and remanence (M_r).

Experimental Workflow for VSM Measurement

VSM Coercivity Measurement Workflow



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Caption: Workflow for VSM coercivity measurement.

Protocol 2: Coercivity Measurement using Magneto-Optical Kerr Effect (MOKE)

This protocol provides a step-by-step guide for measuring the coercivity of an FePt particulate film using a MOKE magnetometer.

1. Sample Preparation:

- Ensure the surface of the FePt film is clean and reflective, as MOKE is a surface-sensitive technique.
- Mount the sample on a holder that allows for rotation to investigate magnetic anisotropy if desired.

2. Instrument Setup and Alignment:

- Turn on the MOKE system, including the laser source, polarizer, electromagnet, and detector.
- Align the laser beam to be incident on the center of the sample and reflected into the detector.
- Set the polarizer and analyzer angles to optimize the MOKE signal. This often involves finding a near-crossed polarization condition.

3. Measurement Configuration:

- Select the appropriate MOKE geometry. For FePt films with perpendicular anisotropy, the polar MOKE geometry is typically used. For in-plane anisotropy, the longitudinal or transverse MOKE geometries are used.
- The orientation of the sample with respect to the applied magnetic field and the plane of incidence of the light is crucial.

4. Measurement Procedure:

- Set the parameters for the magnetic field sweep in the control software, including the maximum field and sweep rate.

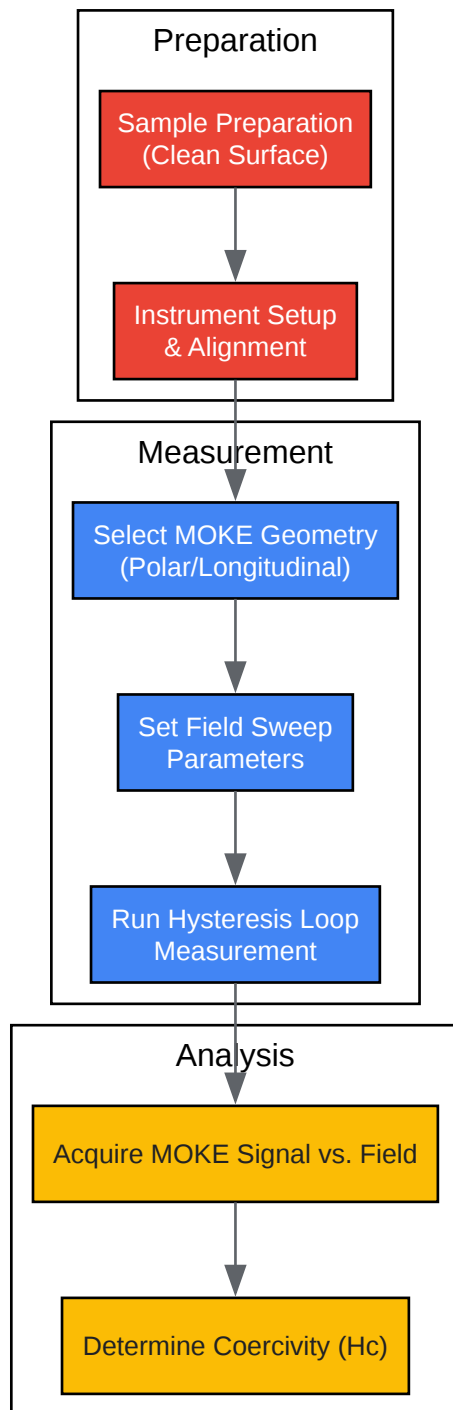
- Initiate the measurement. The system will sweep the magnetic field and record the change in the polarization of the reflected light.

5. Data Analysis:

- The MOKE signal is plotted as a function of the applied magnetic field to generate a hysteresis loop.
- The coercivity (H_c) is determined from the hysteresis loop as the field at which the MOKE signal is zero.
- The shape of the loop provides qualitative information about the magnetization reversal process.

Experimental Workflow for MOKE Measurement

MOKE Coercivity Measurement Workflow



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Caption: Workflow for MOKE coercivity measurement.

Conclusion

The accurate measurement of coercivity is fundamental to the characterization and development of FePt particulate films for various applications. Both VSM and MOKE are powerful techniques for this purpose, each with its own advantages. VSM provides a quantitative measure of the bulk magnetic moment, while MOKE is a sensitive tool for probing surface magnetism. By following the detailed protocols outlined in this application note, researchers can obtain reliable and reproducible coercivity data, enabling a deeper understanding of the magnetic properties of FePt particulate films.

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- To cite this document: BenchChem. [Application Note: Measuring Coercivity of FePt Particulate Films]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14222836/docs#application-note-measuring-coercivity-of-fept-particulate-films>]

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